

2,3,3-trimethylbutan-1-ol CAS number and identifiers.

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Compound of Interest

Compound Name: **2,3,3-Trimethylbutan-1-ol**

Cat. No.: **B1267039**

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Technical Guide: 2,3,3-Trimethylbutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,3-trimethylbutan-1-ol**, including its chemical identifiers, physicochemical properties, and key experimental protocols.

Chemical Identifiers and Physicochemical Properties

2,3,3-Trimethylbutan-1-ol is a branched primary alcohol. It exists as a racemic mixture and as individual stereoisomers. The following table summarizes its key identifiers and properties.

| Identifier/Property | Value | Source |
|---|--|--|
| CAS Number | 36794-64-6 (racemate) [1] | NIST Chemistry WebBook, PubChem |
| 13332-16-6 ((2R)-enantiomer) [2] | Smolecule, PubChem | |
| 54712-26-4 ((2S)-enantiomer) [3] | PubChem | |
| IUPAC Name | 2,3,3-trimethylbutan-1-ol | PubChem |
| Molecular Formula | C ₇ H ₁₆ O [1] [4] | Smolecule, NIST Chemistry WebBook, PubChem |
| Molecular Weight | 116.20 g/mol [5] | Smolecule |
| InChI | InChI=1S/C7H16O/c1-6(5-8)7(2,3)4/h6,8H,5H2,1-4H3 [1] | NIST Chemistry WebBook |
| InChIKey | IWWVOLGZHFKWKK-UHFFFAOYSA-N [1] | NIST Chemistry WebBook |
| Canonical SMILES | CC(CO)C(C)(C)C [5] | Smolecule |
| Density | 0.818 g/cm ³ (for the related compound 2,3,3-trimethylbutan-1-ol) [6] | Gauth |
| Boiling Point | Not available | |
| Solubility | Not available | |

Experimental Protocols

Synthesis of 2,3,3-Trimethylbutan-1-ol via Grignard Reaction (Representative Protocol)

While a specific detailed protocol for the synthesis of **2,3,3-trimethylbutan-1-ol** was not found in the search results, a general Grignard reaction protocol can be applied. The synthesis would involve the reaction of a Grignard reagent, tert-butylmagnesium halide, with formaldehyde.

Materials:

- Magnesium turnings
- tert-Butyl halide (e.g., tert-butyl bromide)
- Anhydrous diethyl ether
- Formaldehyde (or its trimer, trioxane)
- Hydrochloric acid (aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. A solution of tert-butyl halide in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is typically initiated with gentle heating and then maintained at a gentle reflux.
- Reaction with Formaldehyde: Once the Grignard reagent has formed (indicated by the disappearance of the magnesium), the flask is cooled in an ice bath. A solution of formaldehyde in anhydrous diethyl ether is then added dropwise.
- Quenching and Work-up: The reaction mixture is quenched by the slow addition of a saturated aqueous ammonium chloride solution or dilute hydrochloric acid. The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether.
- Purification: The combined organic layers are washed with saturated aqueous sodium bicarbonate solution and then with brine. The solution is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation. The resulting crude **2,3,3-trimethylbutan-1-ol** can be further purified by distillation.

Acid-Catalyzed Dehydration of 2,3,3-Trimethylbutan-1-ol to 2,3,3-Trimethylbut-1-ene

This procedure describes the elimination of water from **2,3,3-trimethylbutan-1-ol** to form the corresponding alkene, 2,3,3-trimethylbut-1-ene.[6][7]

Materials:

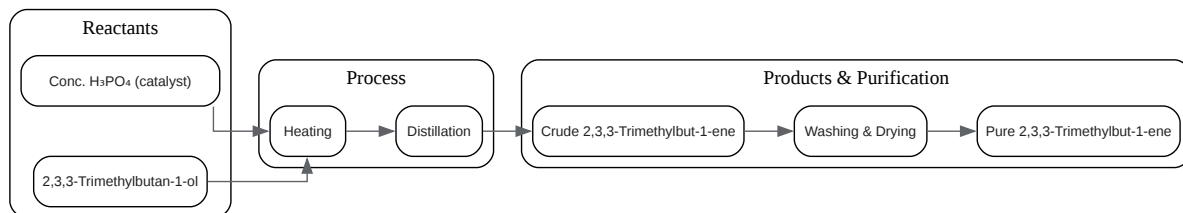
- **2,3,3-Trimethylbutan-1-ol**
- Concentrated phosphoric acid (or sulfuric acid)
- Boiling chips
- Distillation apparatus

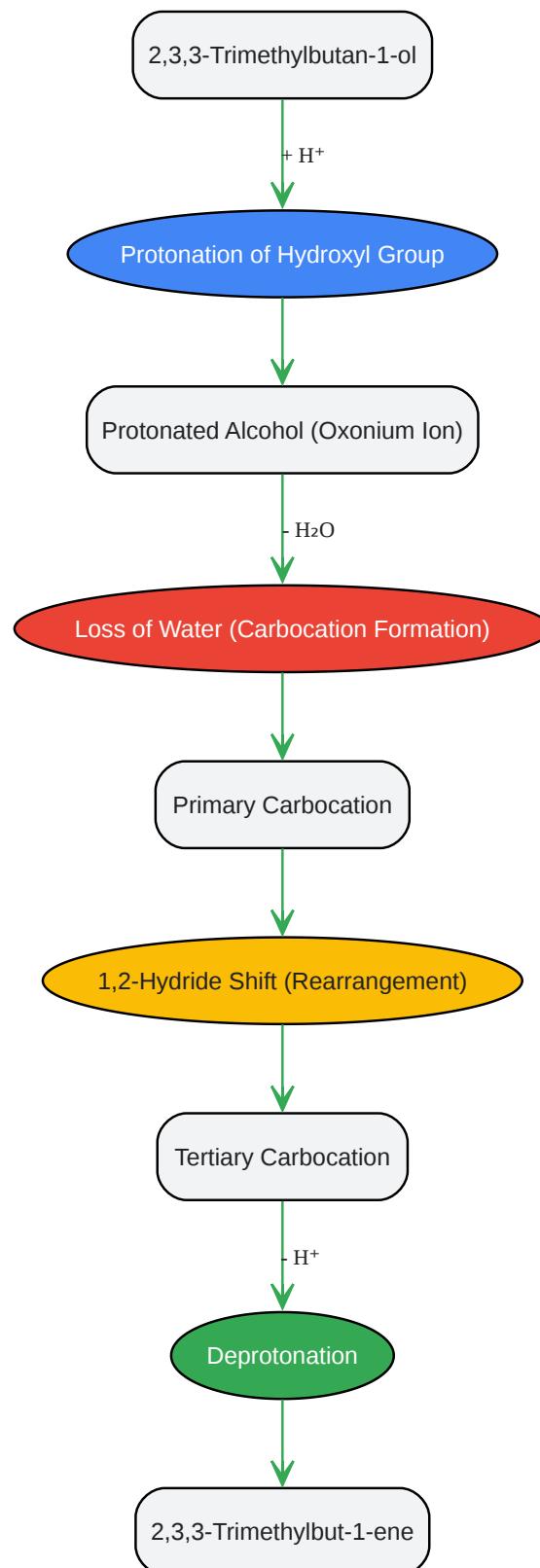
Procedure:

- Place **2,3,3-trimethylbutan-1-ol** into a round-bottomed flask with a few boiling chips.[7]
- Carefully add concentrated phosphoric acid to the flask while swirling.[7]
- Set up the apparatus for simple distillation.[7]
- Gently heat the mixture to initiate the dehydration reaction.
- The product, 2,3,3-trimethylbut-1-ene, is distilled from the reaction mixture. The distillate can be collected over a suitable temperature range.[7]
- The collected alkene can be further purified by washing with a sodium bicarbonate solution to remove any acidic impurities, followed by drying over a suitable drying agent and redistillation.

Visualizations

Experimental Workflow: Dehydration of 2,3,3-Trimethylbutan-1-ol





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- 6. Solved: Qu. 7 2, 3, 3,-trimethylbut-1-ene can be formed according to the equation below:
 CH_3-C-CH [Chemistry] [gauthmath.com]
- 7. gauthmath.com [gauthmath.com]
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